

Gosteganan IUPAC name and chemical formula

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Compound of Interest

Compound Name: Gosteganan

Cat. No.: B15562841

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Gosteganan: A Technical Overview

Gosteganan, a synthetic peptide, holds significant interest within the scientific community. This document provides a comprehensive technical guide detailing its chemical properties, supported by available data and visualizations to facilitate understanding for researchers, scientists, and professionals in drug development.

Chemical Identity

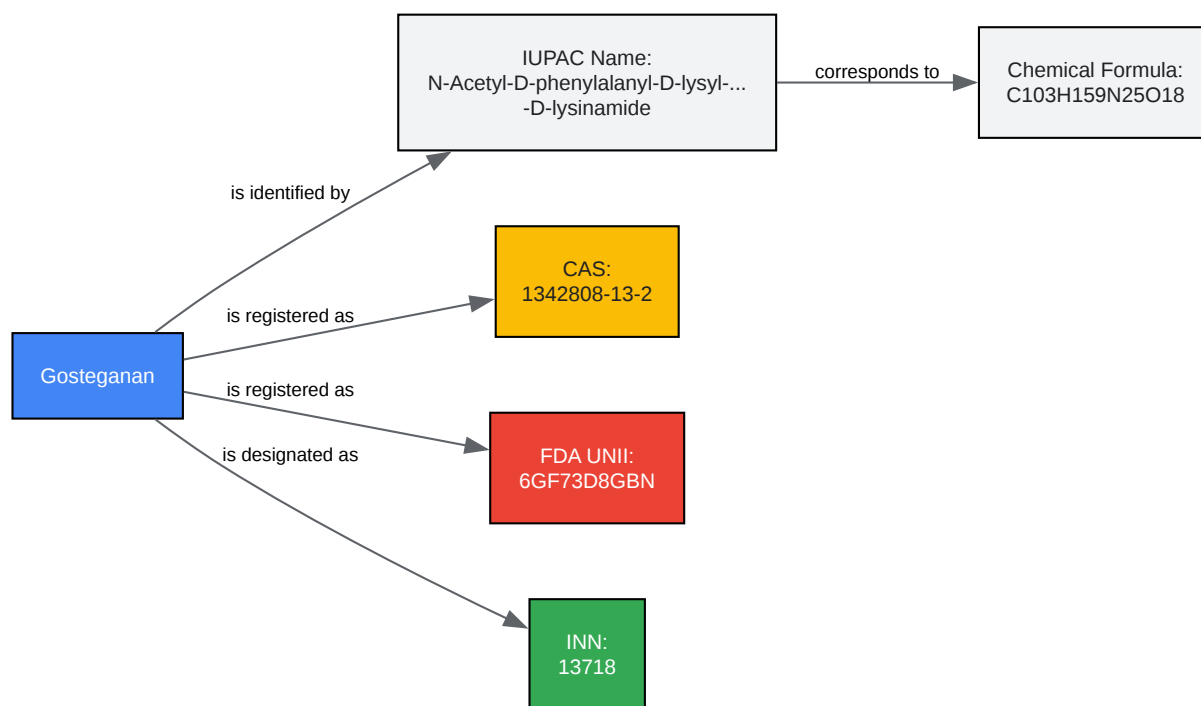
IUPAC Name: N-Acetyl-D-phenylalanyl-D-lysyl-D-lysyl-D-leucyl-D-lysyl-D-lysyl-D-leucyl-D-phenylalanyl-D-seryl-D-lysyl-D-leucyl-D-tryptophyl-D-asparaginy-D-tryptophyl-D-lysineamide^[1]

Chemical Formula: C₁₀₃H₁₅₉N₂₅O₁₈^[1]

| Identifier | Value |
|------------------|------------------------------|
| Molecular Weight | 2035.53 g/mol ^[1] |
| CAS Number | 1342808-13-2 ^[1] |
| FDA UNII | 6GF73D8GBN ^[1] |
| INN Number | 13718 |

Logical Relationship of Gosteganan's Chemical Identity

The following diagram illustrates the relationship between the different identifiers for **Gosteganan**.



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Caption: Relationship between **Gosteganan** and its chemical identifiers.

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References

- 1. GSRS [precision.fda.gov]

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